

# Application Notes and Protocols for Soda Lime in Gas Analysis Instrumentation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Soda lime

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These application notes provide a comprehensive overview of the use of **soda lime** in gas analysis instrumentation, focusing on its role as a carbon dioxide (CO<sub>2</sub>) absorbent. Detailed protocols for evaluating its performance are also provided to ensure accurate and reliable gas analysis in research and development settings.

## Introduction to Soda Lime in Gas Analysis

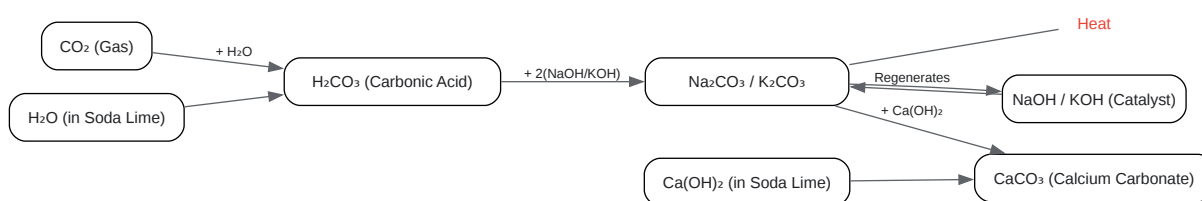
**Soda lime** is a granular mixture of chemicals primarily used to remove CO<sub>2</sub> from gas streams. [1] Its high absorption capacity and efficiency make it an essential component in various gas analysis instruments, particularly in closed and semi-closed breathing circuits used in anesthesia and respiratory research. [2][3] Understanding the chemical properties and performance characteristics of **soda lime** is crucial for obtaining accurate measurements and ensuring the safety of experimental subjects.

## Chemical Composition and Reaction

**Soda lime** is predominantly composed of calcium hydroxide (Ca(OH)<sub>2</sub>), with smaller amounts of sodium hydroxide (NaOH), potassium hydroxide (KOH), and water. [2][3] Silica is often added to harden the granules and reduce dust formation. [2] The absorption of CO<sub>2</sub> by **soda lime** is a multi-step chemical reaction:

- **Carbonic Acid Formation:** Carbon dioxide first reacts with water in the **soda lime** to form carbonic acid ( $\text{H}_2\text{CO}_3$ ).
- **Neutralization:** The strong bases, NaOH and KOH, act as catalysts, rapidly neutralizing the carbonic acid to form sodium or potassium carbonates and water. This reaction is exothermic, generating heat.[2]
- **Regeneration and Final Product:** The carbonates then react with calcium hydroxide to form calcium carbonate ( $\text{CaCO}_3$ ), an insoluble precipitate, and regenerate the sodium or potassium hydroxide.[2]

The overall reaction can be summarized as:  $\text{CO}_2 + \text{Ca}(\text{OH})_2 \rightarrow \text{CaCO}_3 + \text{H}_2\text{O} + \text{Heat}$ [1]



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**Figure 1:** Chemical reaction pathway of CO<sub>2</sub> absorption by **soda lime**.

## Applications in Gas Analysis Instrumentation

**Soda lime** is integral to several types of gas analysis instrumentation:

- **Anesthesia Machines:** In closed-circuit anesthesia, **soda lime** removes exhaled CO<sub>2</sub> from the breathing circuit, allowing the safe rebreathing of anesthetic gases.[1]
- **Respiratory Gas Analyzers:** Used in physiological and metabolic studies to measure oxygen consumption and carbon dioxide production, where the removal of CO<sub>2</sub> from a gas stream is necessary for accurate oxygen measurement.

- Environmental Gas Monitoring: Employed in systems for monitoring air quality or in controlled environment chambers where CO<sub>2</sub> levels need to be regulated.
- Scuba Rebreathers: In closed-circuit diving, **soda lime** scrubs CO<sub>2</sub> from the diver's exhaled breath, enabling the recycling of breathing gas.<sup>[1]</sup>

## Quantitative Performance Data

The efficiency of **soda lime** in absorbing CO<sub>2</sub> is influenced by several factors, including its composition, granule size, moisture content, the temperature and humidity of the gas stream, and the gas flow rate.

Parameter	Value	Reference
Typical Composition		
Calcium Hydroxide (Ca(OH) <sub>2</sub> )	~80%	[2][3]
Water (H <sub>2</sub> O)	~15%	[2][3]
Sodium Hydroxide (NaOH)	~5%	[2][3]
Potassium Hydroxide (KOH)	<0.1%	[2]
CO <sub>2</sub> Absorption Capacity	~26 L of CO <sub>2</sub> per 100 g of soda lime	[2]
Optimal Moisture Content	12-19%	[4]

## Comparative Performance of CO<sub>2</sub> Absorbents

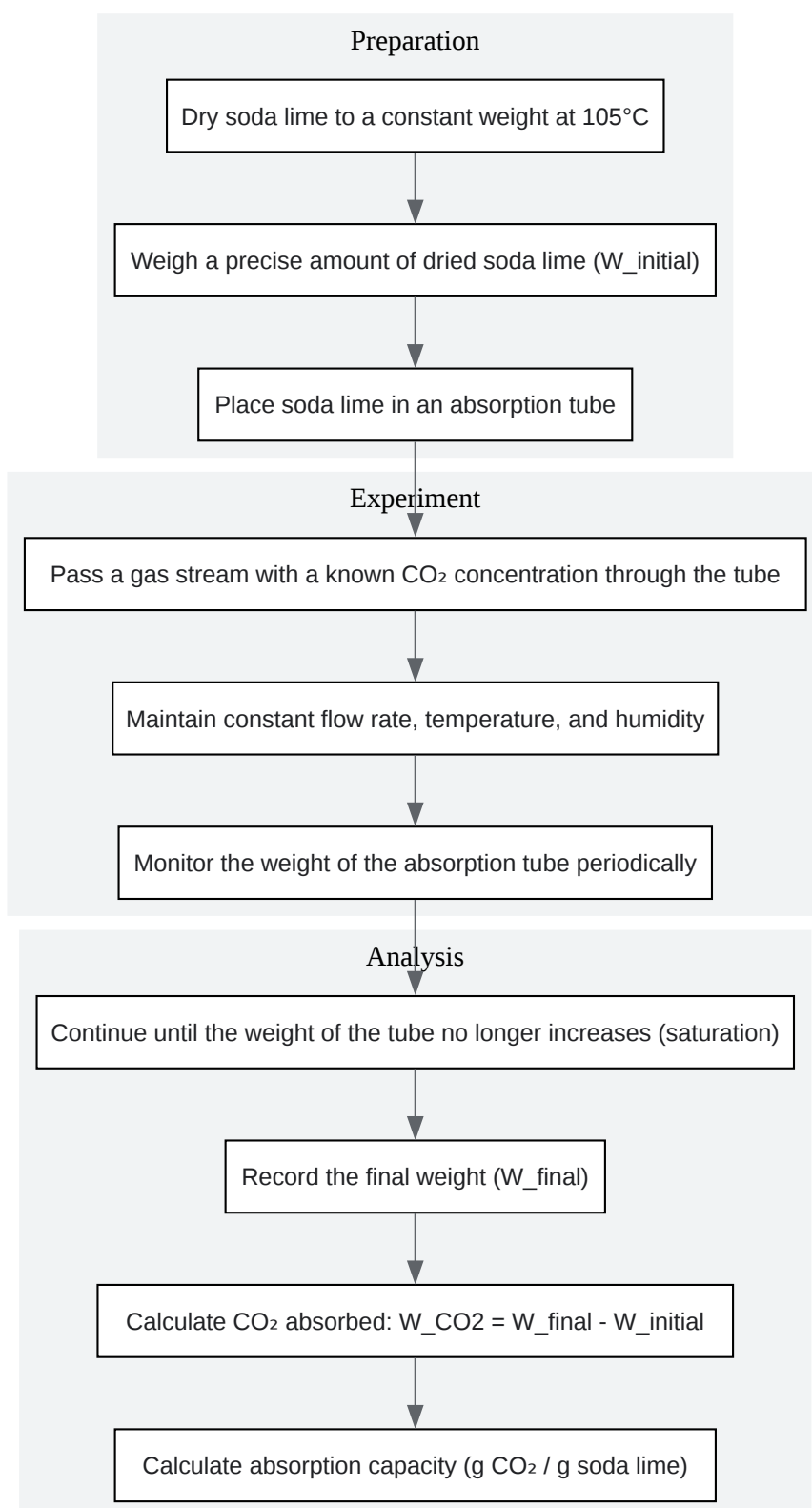
Absorbent	CO <sub>2</sub> Absorption Capacity	Notes	Reference
Soda Lime	High	Standard absorbent, can produce Compound A with certain anesthetics.	<a href="#">[3]</a>
Amsorb® Plus	Approximately half that of soda lime	Does not contain strong bases, reducing the risk of forming harmful byproducts.	<a href="#">[3]</a>

## Experimental Protocols

Accurate evaluation of **soda lime** performance is critical for ensuring the reliability of gas analysis instrumentation. The following are detailed protocols for key experiments.

### Protocol for Determining CO<sub>2</sub> Absorption Capacity (Gravimetric Method)

This protocol outlines a gravimetric method to determine the maximum amount of CO<sub>2</sub> that can be absorbed by a given mass of **soda lime**.



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**Figure 2:** Workflow for determining CO<sub>2</sub> absorption capacity by the gravimetric method.

#### Materials:

- Drying oven
- Analytical balance
- Gas absorption tube
- Mass flow controllers
- Gas source with a known concentration of CO<sub>2</sub> (e.g., certified gas mixture)
- Humidity and temperature sensors
- **Soda lime** sample

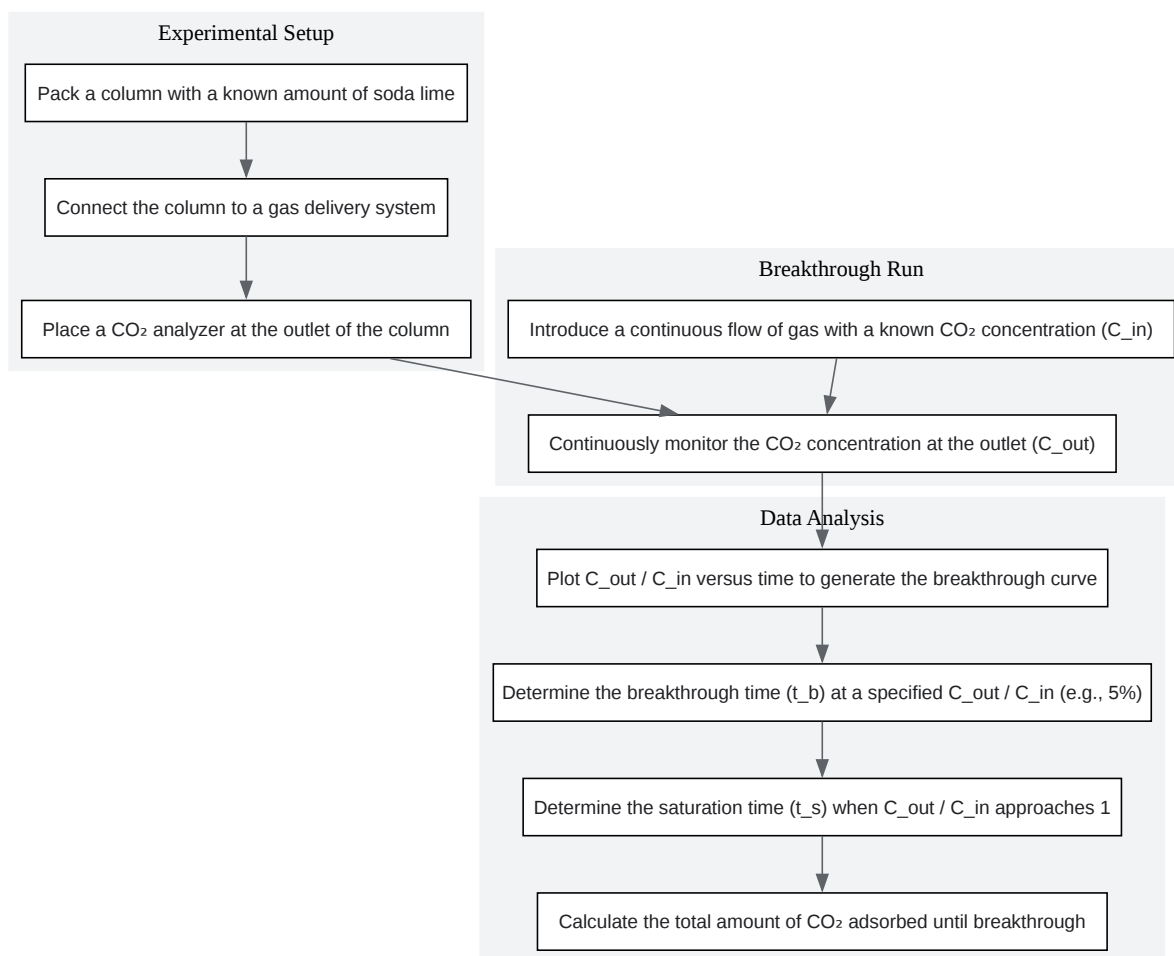
#### Procedure:

- Preparation of **Soda Lime**: Dry the **soda lime** sample in an oven at 105°C until a constant weight is achieved to remove any absorbed moisture.[5]
- Initial Weighing: Accurately weigh a specific amount of the dried **soda lime** and record this as the initial weight (W<sub>initial</sub>).[5]
- Assembly: Place the weighed **soda lime** into a gas absorption tube.
- Gas Exposure: Pass a gas stream with a known concentration of CO<sub>2</sub> through the absorption tube at a controlled flow rate, temperature, and humidity.
- Monitoring: At regular intervals, stop the gas flow and weigh the absorption tube.
- Saturation Point: Continue the experiment until the weight of the absorption tube remains constant over several measurements, indicating that the **soda lime** is saturated with CO<sub>2</sub>.
- Final Weighing: Record the final constant weight as W<sub>final</sub>.
- Calculation:
  - The weight of CO<sub>2</sub> absorbed is calculated as:  $W_{CO_2} = W_{final} - W_{initial}$

- The CO<sub>2</sub> absorption capacity is then determined as: Capacity (g CO<sub>2</sub>/g **soda lime**) =  $W_{CO_2} / W_{initial}$

## Protocol for Breakthrough Analysis

Breakthrough analysis is a dynamic method used to determine the operational performance and breakthrough time of a CO<sub>2</sub> absorbent under continuous flow conditions.



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**Figure 3:** Experimental workflow for breakthrough analysis of **soda lime**.



#### Materials:

- Adsorption column
- Mass flow controllers
- Gas source with a known concentration of CO<sub>2</sub>
- CO<sub>2</sub> gas analyzer (e.g., infrared gas analyzer)
- Data acquisition system
- **Soda lime** sample

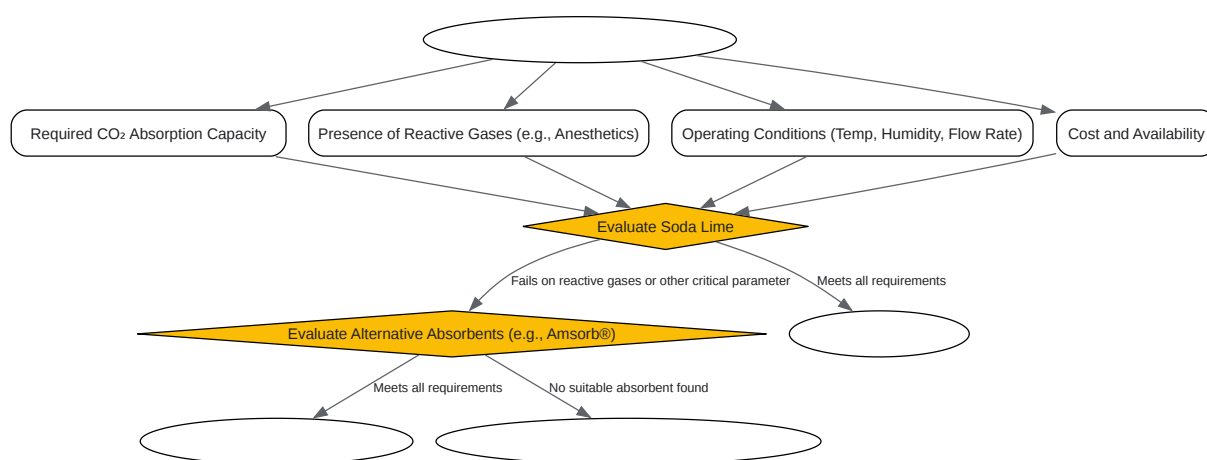
#### Procedure:

- **Column Packing:** Pack a fixed-bed adsorption column with a known mass and bed length of the **soda lime** granules.
- **System Purge:** Purge the system with an inert gas (e.g., nitrogen) to remove any residual air and moisture.
- **Gas Introduction:** Introduce a continuous flow of a gas mixture with a constant and known CO<sub>2</sub> concentration (C<sub>in</sub>) through the column at a specific flow rate and temperature.
- **Outlet Monitoring:** Continuously monitor and record the CO<sub>2</sub> concentration at the outlet of the column (C<sub>out</sub>) using a CO<sub>2</sub> analyzer.
- **Breakthrough Curve Generation:** Plot the normalized CO<sub>2</sub> concentration (C<sub>out</sub> / C<sub>in</sub>) as a function of time. This plot represents the breakthrough curve.
- **Data Interpretation:**
  - **Breakthrough Time (t<sub>b</sub>):** The time at which the outlet CO<sub>2</sub> concentration reaches a predefined small fraction of the inlet concentration (e.g., 5%). This indicates the point at which the absorbent can no longer effectively remove the CO<sub>2</sub>.

- Saturation Time ( $t_s$ ): The time at which the outlet CO<sub>2</sub> concentration is nearly equal to the inlet concentration, indicating that the absorbent is fully saturated.
- Adsorption Capacity: The total amount of CO<sub>2</sub> adsorbed can be calculated by integrating the area above the breakthrough curve.

## Logical Workflow for Absorbent Selection

The selection of a suitable CO<sub>2</sub> absorbent for a specific gas analysis application depends on several factors. The following diagram illustrates a logical workflow for this decision-making process.



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**Figure 4:** Decision workflow for selecting a CO<sub>2</sub> absorbent.

## Safety, Handling, and Disposal

- Handling: **Soda lime** is caustic and can cause irritation or burns upon contact with skin, eyes, or the respiratory tract. Always handle **soda lime** in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[6]
- Storage: Store **soda lime** in a cool, dry place in a tightly sealed container to prevent absorption of atmospheric CO<sub>2</sub> and moisture, which can reduce its effectiveness.
- Disposal: Exhausted **soda lime** is primarily composed of calcium carbonate, which is generally considered non-hazardous. However, it may contain residual hydroxides. Dispose of used **soda lime** in accordance with local regulations for chemical waste.[1] It is important to note that exhausted **soda lime** cannot be regenerated for reuse in clinical or high-precision applications.

By following these application notes and protocols, researchers, scientists, and drug development professionals can effectively utilize **soda lime** in their gas analysis instrumentation, ensuring accurate results and safe laboratory practices.

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